

LY2090314 solubility issues and best solvent to use

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Compound of Interest

Compound Name: LY2090314

Cat. No.: B1684592

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Technical Support Center: LY2090314

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **LY2090314**.

Frequently Asked Questions (FAQs)

Q1: What is **LY2090314** and what is its primary mechanism of action?

LY2090314 is a potent and selective inhibitor of Glycogen Synthase Kinase-3 (GSK-3), with IC₅₀ values of 1.5 nM for GSK-3 α and 0.9 nM for GSK-3 β .^{[1][2][3][4][5]} Its primary mechanism of action is the ATP-competitive inhibition of GSK-3.^[6] This inhibition prevents the phosphorylation of β -catenin, leading to its stabilization and accumulation.^{[2][3][6]} The increased levels of β -catenin activate the Wnt/ β -catenin signaling pathway, which can induce apoptosis in certain tumor cells.^{[6][7]}

Q2: In which research areas is **LY2090314** commonly used?

LY2090314 is primarily investigated for its potential antineoplastic activity and has been used in clinical trials for leukemia, advanced cancer, and pancreatic cancer.^{[5][6]} It is often studied for its ability to enhance the efficacy of platinum-based chemotherapy regimens.^{[1][3][5]} Research also focuses on its role in inducing apoptosis and its effects on signaling pathways involved in cell proliferation and differentiation.^{[2][6][8]}

Troubleshooting Guide

Issue: Difficulty Dissolving **LY2090314**

If you are experiencing issues with the solubility of **LY2090314**, please refer to the following guide.

1. Solvent Selection:

The choice of solvent is critical for successfully dissolving **LY2090314**. Based on available data, Dimethyl Sulfoxide (DMSO) is the most effective solvent for achieving high-concentration stock solutions.

Solubility Data Summary:

Solvent	Concentration	Notes
DMSO	Up to 100 mg/mL (195.11 mM) [1]	Fresh, moisture-free DMSO is recommended as absorbed moisture can reduce solubility. [1] Sonication and warming (up to 60°C) can aid dissolution.[4]
Ethanol	Up to 2 mg/mL[1][5]	Heating is recommended to aid dissolution.[5]
Water	Insoluble[1]	
DMF	10 mg/mL[9]	
DMSO:PBS (pH 7.2) (1:5)	0.16 mg/mL[9]	

2. Recommended Actions:

- For In Vitro Experiments:
 - Use fresh, high-purity DMSO to prepare a concentrated stock solution (e.g., 25 mg/mL to 100 mg/mL).[1][4]

- If you observe precipitation, gentle warming (up to 60°C) and/or sonication can be used to aid dissolution.[\[4\]](#)
- When preparing working solutions, the final concentration of DMSO in your cell culture medium should typically not exceed 0.1% to avoid solvent-induced cytotoxicity.[\[5\]](#)
- For In Vivo Experiments:
 - Due to the low aqueous solubility of **LY2090314**, co-solvent systems are necessary for in vivo administration.
 - Commonly used formulations include:
 - 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[4\]](#)[\[5\]](#)
 - 10% DMSO and 90% (20% SBE- β -CD in Saline).[\[4\]](#)
 - When preparing these formulations, add each solvent sequentially and ensure the solution is clear before adding the next component.[\[5\]](#)

3. Storage of Solutions:

- DMSO Stock Solutions: Store at -20°C for up to 6 months or -80°C for up to 1 year.[\[4\]](#)
Aliquoting is recommended to avoid repeated freeze-thaw cycles.[\[5\]](#)

Experimental Protocols

Protocol 1: Preparation of a 50 mM Stock Solution of **LY2090314** in DMSO

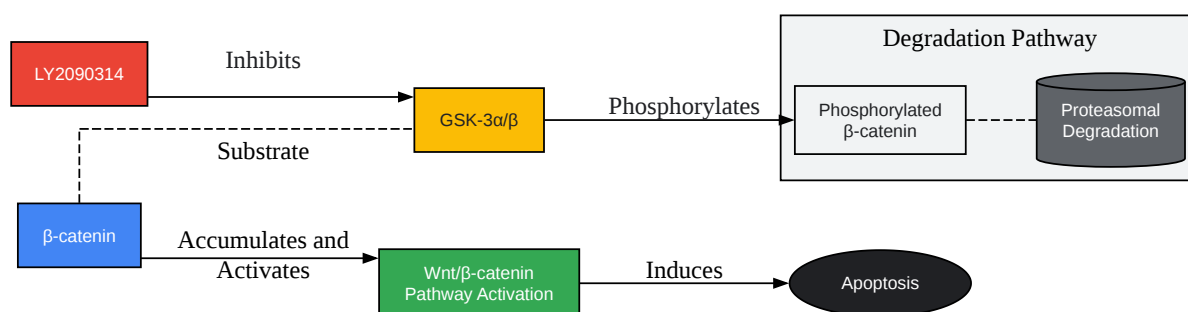
- Materials:
 - **LY2090314** (Molecular Weight: 512.53 g/mol)
 - Anhydrous/fresh DMSO
 - Sterile microcentrifuge tubes
 - Vortex mixer

- Water bath or sonicator (optional)
- Procedure:
 1. Weigh out the desired amount of **LY2090314** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 25.63 mg of **LY2090314**.
 2. Add the appropriate volume of fresh DMSO to the tube.
 3. Vortex the solution thoroughly for 1-2 minutes.
 4. If the compound is not fully dissolved, gently warm the solution in a water bath (not exceeding 60°C) or sonicate until the solution is clear.
 5. Once dissolved, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
 6. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of a Working Solution for Cell Culture Experiments

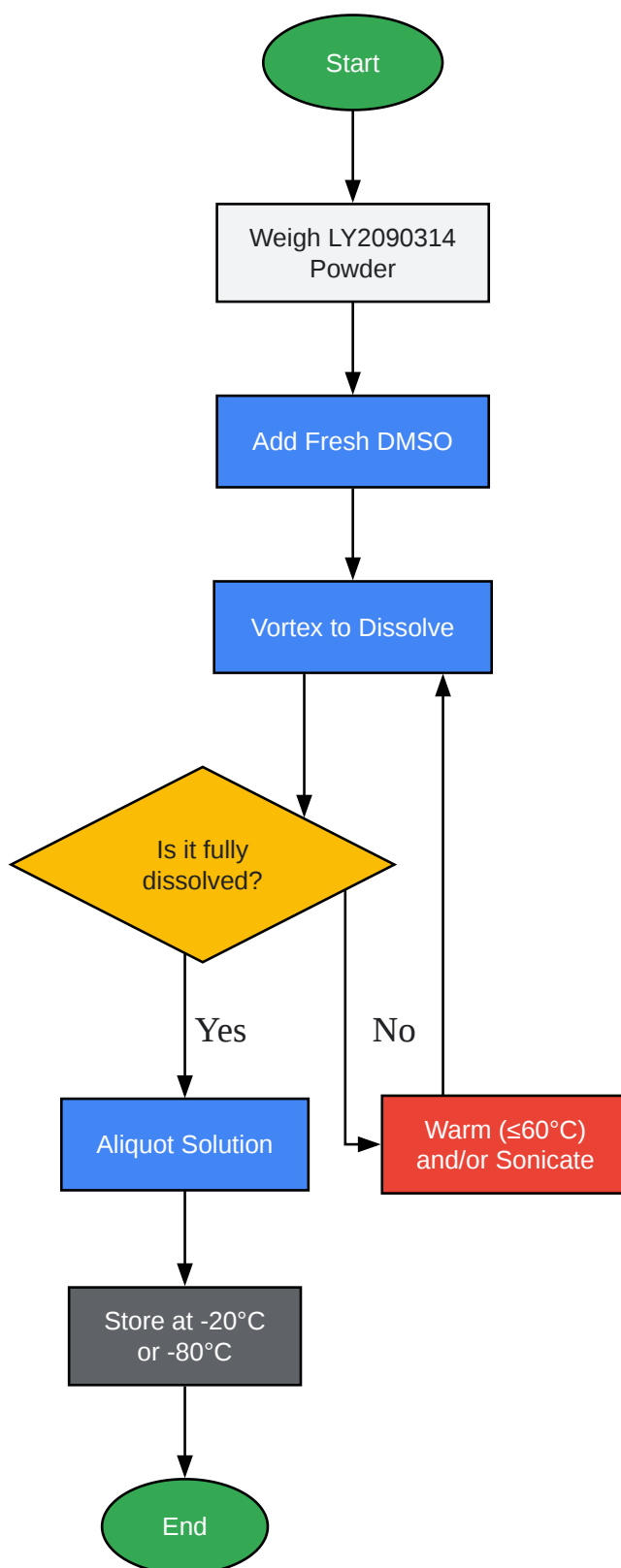
- Materials:
 - 50 mM **LY2090314** stock solution in DMSO
 - Sterile cell culture medium
- Procedure:
 1. Thaw an aliquot of the 50 mM **LY2090314** stock solution at room temperature.
 2. Perform a serial dilution of the stock solution in your cell culture medium to achieve the desired final concentration.
 3. Ensure the final concentration of DMSO in the culture medium is below 0.1%. For example, a 1:1000 dilution of a 50 mM stock solution will result in a 50 µM working solution with 0.1% DMSO.
 4. Add the final working solution to your cells and proceed with your experiment.

Visualizations



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Caption: Mechanism of action of **LY2090314**.



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Caption: Workflow for preparing an **LY2090314** stock solution.

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